

Methyl 7-aminoheptanoate hydrochloride safety data sheet (SDS).

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Compound of Interest

Compound Name: Methyl 7-aminoheptanoate hydrochloride

Cat. No.: B142789

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Part 1: Pre-Operational Risk Assessment and Chemical Profile

Before any laboratory work commences, a thorough understanding of the substance's intrinsic properties and hazards is paramount. This initial phase of risk assessment is non-negotiable and forms the foundation of safe laboratory practice.

Core Chemical Identity

Methyl 7-aminoheptanoate hydrochloride is primarily used as a PROTAC linker in the synthesis of proteolysis-targeting chimeras and as a building block in various organic synthesis applications.^[1] Its fundamental identity is summarized below.

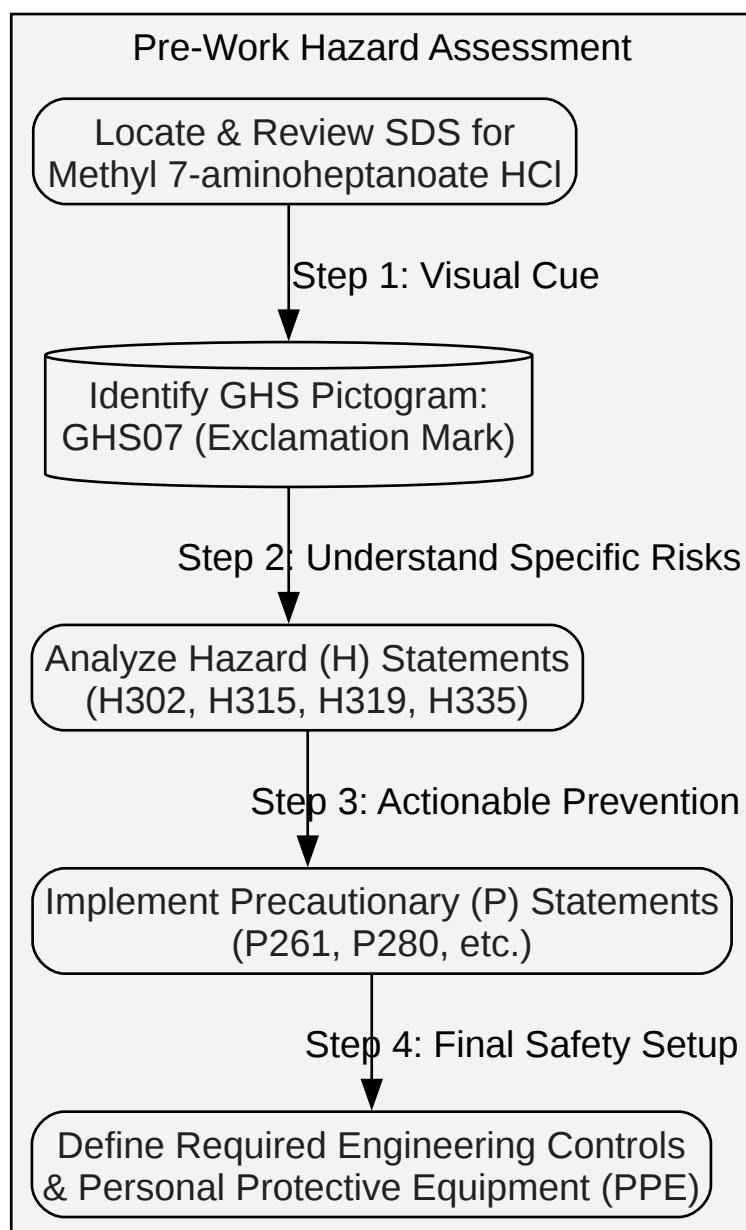
Identifier	Value	Source(s)
CAS Number	17994-94-4	[2] [3] [4]
Molecular Formula	C ₈ H ₁₈ ClNO ₂	[3] [4]
Molecular Weight	195.69 g/mol	[3] [4]
Common Synonyms	7-Aminoheptanoic acid methyl ester hydrochloride; Methyl 7-aminoheptanoate HCl	[4] [5]

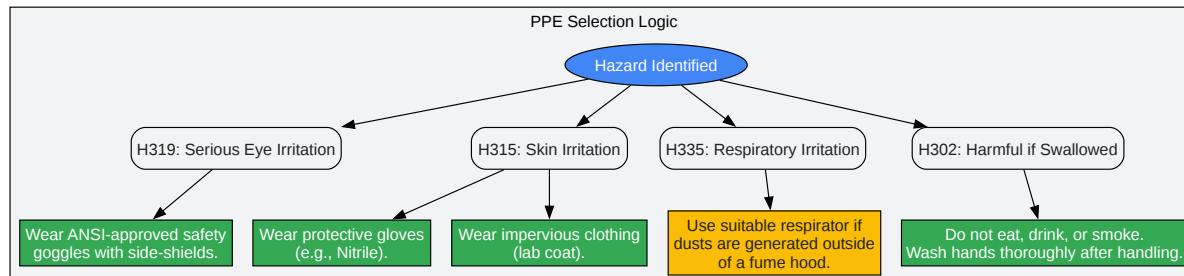
Hazard Identification and GHS Classification

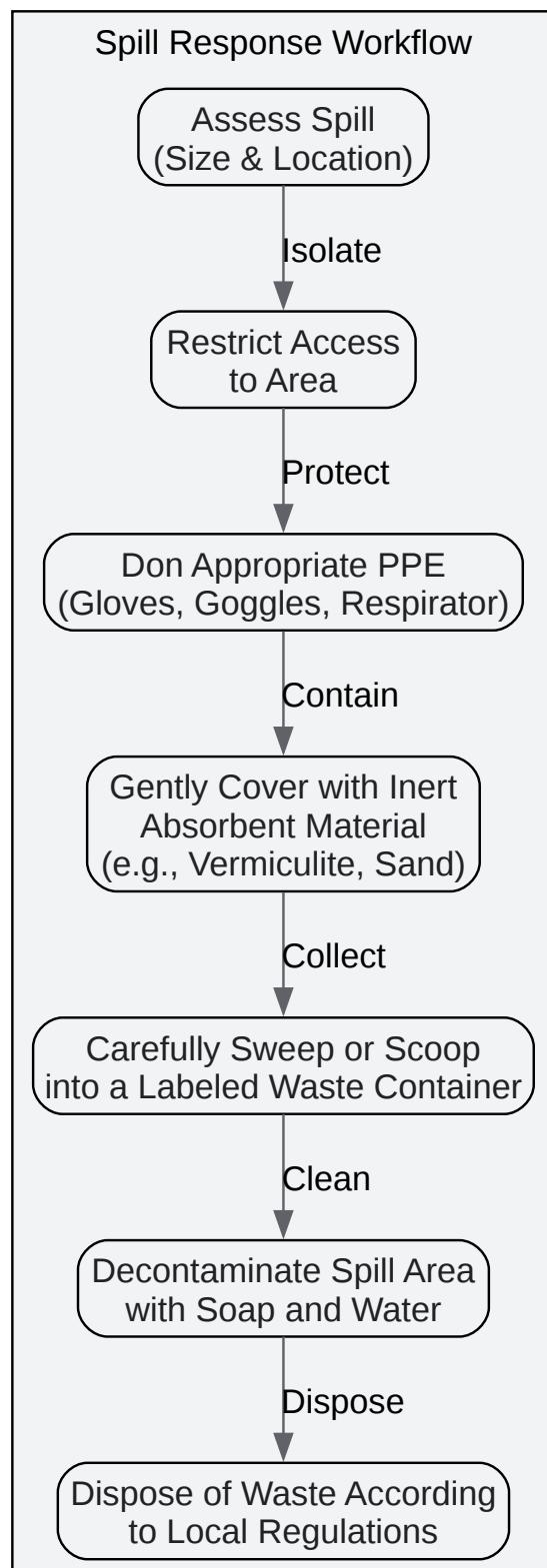
The Globally Harmonized System (GHS) provides a universal framework for hazard communication. For this compound, the classification indicates moderate acute hazards that demand specific, targeted protective measures. The signal word for this chemical is "Warning".
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GHS Classification	Hazard Statement	Description & Rationale
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Ingestion of this substance can lead to adverse health effects. This classification mandates strict prohibition of eating, drinking, or smoking in the laboratory. [2]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Direct contact can cause inflammation, redness, or itching. The hydrochloride salt can be acidic, contributing to its irritant properties. [2] [5]
Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation	The compound can cause significant, but reversible, eye irritation upon contact. This is a critical risk during weighing and transfer operations where dusts or aerosols may be generated. [2]
STOT, Single Exposure (Category 3)	H335: May cause respiratory irritation	Inhalation of dusts can irritate the nose, throat, and lungs, leading to coughing and shortness of breath. [2]

The following diagram illustrates the logical workflow for interpreting these GHS classifications before beginning an experiment.







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